

# Application Notes and Protocols for **sec-Octadecylnaphthalene** in Lubricant Formulations

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## Compound of Interest

Compound Name: *sec-Octadecylnaphthalene*

Cat. No.: *B15177776*

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## Introduction

**sec-Octadecylnaphthalene** is a synthetic aromatic hydrocarbon belonging to the class of alkylated naphthalenes. It is formed by the alkylation of a naphthalene molecule with an eighteen-carbon alkyl chain. This structure imparts a unique combination of properties, making it a valuable component in advanced lubricant formulations. As a high-performance API Group V base oil, **sec-octadecylnaphthalene** offers excellent thermal and oxidative stability, good hydrolytic stability, and enhanced solvency for additives.<sup>[1][2]</sup> These characteristics make it suitable for use in demanding applications such as high-temperature chain oils, industrial gear oils, compressor oils, and greases.<sup>[3][4]</sup>

These application notes provide a comprehensive overview of the properties, benefits, and recommended testing protocols for incorporating **sec-octadecylnaphthalene** into lubricant formulations.

## Key Benefits in Lubricant Formulations

The incorporation of **sec-octadecylnaphthalene** into a lubricant formulation can provide several key performance enhancements:

- **Exceptional Thermal and Oxidative Stability:** The aromatic naphthalene core is inherently stable at high temperatures and resistant to oxidation. This helps to extend the service life of the lubricant, reduce the formation of deposits and sludge, and maintain performance under severe operating conditions.
- **Enhanced Additive Solvency:** The aromatic nature of **sec-octadecylnaphthalene** makes it an excellent solvent for a wide range of lubricant additives, including antioxidants, anti-wear agents, and detergents.<sup>[2]</sup> This ensures that additives remain dissolved and effective throughout the lubricant's life.
- **Good Hydrolytic Stability:** Unlike ester-based synthetic lubricants, alkylated naphthalenes exhibit excellent resistance to degradation in the presence of water, preventing the formation of corrosive acids.<sup>[2]</sup>
- **Reduced Volatility:** In high-temperature applications, the low volatility of long-chain alkylated naphthalenes leads to reduced oil consumption and a more stable viscosity profile.<sup>[4]</sup>
- **Improved Seal Compatibility:** **sec-Octadecylnaphthalene** can help to swell and soften elastomeric seals, preventing leaks and extending seal life.<sup>[2]</sup>

## Data Presentation

### Physical and Chemical Properties of sec-Octadecylnaphthalene

The following table summarizes the known physical and chemical properties of **sec-octadecylnaphthalene**. It is important to note that some of these values are predicted or sourced from chemical databases and may vary depending on the specific isomer and purity.

Property	Value	Unit	Source(s)
Molecular Formula	C <sub>28</sub> H <sub>44</sub>	-	[5]
Molecular Weight	380.66	g/mol	[5]
Appearance	Colorless to pale yellow liquid	-	[1]
Boiling Point	~507.1	°C @ 760 mmHg	[5]
Density	~0.905	g/cm <sup>3</sup>	[5]
Flash Point	~298.4	°C	[5]
Solubility	Soluble in organic solvents; insoluble in water	-	[1]

## Representative Performance Data of Long-Chain Alkylated Naphthalenes in Lubricant Formulations

As a comprehensive technical data sheet for **sec-octadecylnaphthalene** in a finished lubricant is not readily available, the following table presents typical performance data for commercially available long-chain alkylated naphthalenes. This data is intended to be representative of the performance that can be expected when formulating with **sec-octadecylnaphthalene**.

Property	Test Method	Representative Value (Low Viscosity Grade)	Representative Value (High Viscosity Grade)	Unit
Kinematic Viscosity @ 40°C	ASTM D445	29.0	109	cSt
Kinematic Viscosity @ 100°C	ASTM D445	4.7	12.4	cSt
Viscosity Index	ASTM D2270	110	105	-
Pour Point	ASTM D97	-39	-36	°C
Flash Point (COC)	ASTM D92	222	258	°C
Aniline Point	ASTM D611	65	85	°C
Acid Number	ASTM D974	<0.05	<0.05	mg KOH/g

Note: The data presented above is based on publicly available information for commercial alkylated naphthalene products and should be used for guidance only.

## Experimental Protocols

The following are detailed protocols for key experiments used to evaluate the performance of lubricants containing **sec-octadecylnaphthalene**.

### Kinematic Viscosity (ASTM D445)

Objective: To determine the kinematic viscosity of the lubricant at 40°C and 100°C.

Apparatus: Calibrated glass capillary viscometer, constant temperature bath, stopwatch.

Procedure:

- Select a clean, dry, calibrated viscometer of a size that will result in a flow time of not less than 200 seconds.
- Charge the viscometer with the lubricant sample in the manner dictated by the design of the instrument.
- Place the charged viscometer into the constant temperature bath set to the desired test temperature (40°C or 100°C).
- Allow the viscometer to remain in the bath for a sufficient time to reach thermal equilibrium.
- Using suction or pressure, adjust the head of the liquid sample to a position about 5 mm ahead of the first timing mark.
- With the sample flowing freely, measure the time required for the meniscus to pass from the first to the second timing mark.
- If the flow time is less than 200 seconds, select a viscometer with a smaller capillary and repeat the measurement.
- Repeat the measurement to obtain a second determination. If the two flow times agree within the specified repeatability, average the values.
- Calculate the kinematic viscosity by multiplying the average flow time by the viscometer calibration constant.

## Flash Point by Cleveland Open Cup (COC) (ASTM D92)

**Objective:** To determine the flash point of the lubricant, which is the lowest temperature at which application of an ignition source causes the vapors of a specimen to ignite under specified conditions.

**Apparatus:** Cleveland open cup apparatus (cup, heating plate, test flame applicator), thermometer.

**Procedure:**

- Fill the Cleveland open cup with the lubricant sample to the filling mark.

- Heat the sample at a rate of 14 to 17°C/min initially.
- When the sample temperature is approximately 56°C below the expected flash point, decrease the heating rate to 5 to 6°C/min.
- Starting at least 28°C below the expected flash point, apply the test flame across the center of the cup at each 2°C rise in temperature.
- The flash point is the lowest temperature at which the application of the test flame causes the vapors above the surface of the liquid to ignite.

## Pour Point (ASTM D97)

Objective: To determine the lowest temperature at which the lubricant will continue to flow when cooled under prescribed conditions.

Apparatus: Test jar, thermometer, jacket, cooling bath.

Procedure:

- Pour the lubricant sample into the test jar to the scribed mark.
- Heat the sample to at least 45°C.
- Insert the thermometer into the sample.
- Cool the sample at a specified rate in a cooling bath.
- At each 3°C interval, remove the test jar from the jacket and tilt to ascertain whether there is a movement of the specimen.
- The pour point is the lowest temperature at which the specimen is observed to move, plus 3°C.

## Viscosity Index (VI) (ASTM D2270)

Objective: To calculate the viscosity index, an empirical number that indicates the effect of a change in temperature on the kinematic viscosity of the oil. A higher VI indicates a smaller

change in viscosity with temperature.

Procedure:

- Determine the kinematic viscosity of the lubricant at 40°C and 100°C using the ASTM D445 protocol.
- Use the measured kinematic viscosities and the tables and equations provided in the ASTM D2270 standard to calculate the viscosity index.

## Density by Hydrometer Method (ASTM D1298)

Objective: To determine the density of the lubricant at a specified temperature.

Apparatus: Hydrometer, hydrometer cylinder, thermometer, constant temperature bath.

Procedure:

- Bring the lubricant sample to the test temperature in a constant temperature bath.
- Transfer the sample to a clean hydrometer cylinder.
- Gently lower the hydrometer into the sample and allow it to settle.
- When the hydrometer has come to rest, floating freely away from the walls of the cylinder, read the hydrometer scale at the point where the principal surface of the liquid cuts the scale.
- Record the temperature of the sample.
- Correct the observed hydrometer reading to the reference temperature using the tables provided in the standard.

## Aniline Point (ASTM D611)

Objective: To determine the aniline point of the lubricant, which is the minimum equilibrium solution temperature for equal volumes of aniline and the sample. The aniline point is an indication of the aromatic content of the oil.

Apparatus: Aniline point apparatus (test tube, stirrer, thermometer, heating and cooling bath).

Procedure:

- Pipette equal volumes of aniline and the lubricant sample into the test tube.
- Stir the mixture rapidly while heating at a controlled rate until the mixture becomes completely miscible.
- Allow the mixture to cool at a controlled rate, stirring continuously.
- Record the temperature at which the mixture becomes cloudy as the aniline point.

## Acid Number by Color-Indicator Titration (ASTM D974)

Objective: To determine the acid number of the lubricant, which is a measure of the amount of acidic substances in the oil.

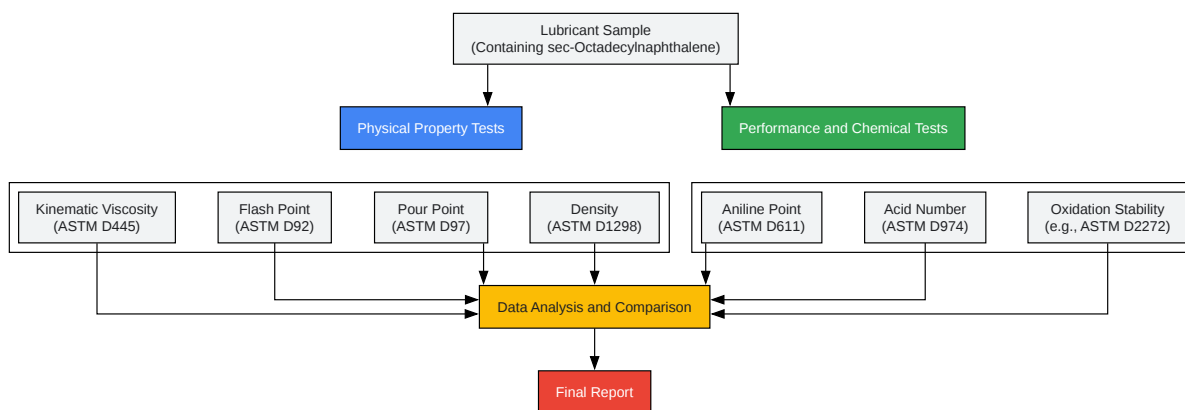
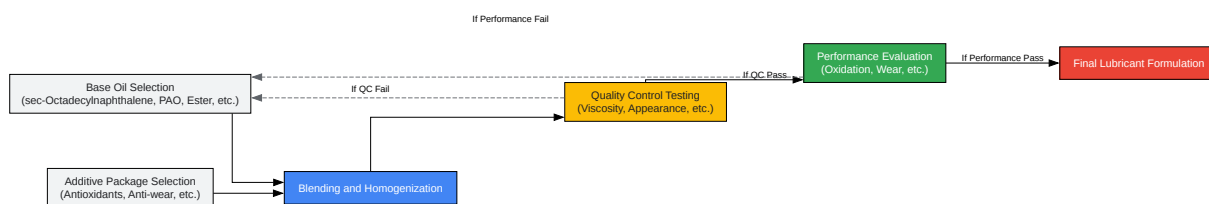
Apparatus: Burette, titration flask, color indicator.

Procedure:

- Dissolve a known weight of the lubricant sample in a titration solvent.
- Add a few drops of p-naphtholbenzein indicator solution.
- Titrate the solution with a standard alcoholic potassium hydroxide (KOH) solution.
- The endpoint is indicated by a distinct color change from orange to green or blue-green.
- Calculate the acid number in mg KOH per gram of sample.

## Mandatory Visualizations





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## References

- 1. Buy sec-Octadecylnaphthalene (EVT-15313439) | 94247-61-7 [evitachem.com]
- 2. Alkylated naphthalene | ExxonMobil Product Solutions [exxonmobilchemical.com]
- 3. Buy Naphthalene, octadecyl- | 56388-48-8 [smolecule.com]
- 4. octadecyl-naphthalene | 56388-48-8 [chemicalbook.com]
- 5. Page loading... [guidechem.com]
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